

# Zinc Perchlorate Hydrate: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	Perchloric acid;ZINC;hydrate
CAS No.:	10025-64-6
Cat. No.:	B156636

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This guide provides an in-depth analysis of zinc perchlorate hydrate, a versatile and potent inorganic compound. With a focus on its chemical identity, physicochemical properties, and diverse applications, this document serves as an essential resource for researchers, scientists, and professionals in drug development and materials science. The content herein is grounded in authoritative sources to ensure scientific integrity and practical relevance.

## Introduction: The Versatility of a Potent Lewis Acid

Zinc perchlorate, particularly in its hexahydrate form, is a powerful Lewis acid and a strong oxidizing agent.[1][2] Its high solubility in water and various organic solvents makes it a valuable reagent in a multitude of chemical transformations.[3] From catalyzing complex organic reactions to serving as a precursor in the synthesis of advanced materials, the utility of zinc perchlorate is expansive. This guide will delve into the core technical details necessary for its effective and safe utilization in a laboratory setting.

## Chemical Identity and Identifiers

Precise identification of chemical substances is paramount for safety, regulatory compliance, and reproducible research. Zinc perchlorate can exist in both anhydrous and hydrated forms,

with the hexahydrate being the most common commercially available and utilized variant.[3]

Identifier	Zinc Perchlorate Hexahydrate	Zinc Perchlorate (Anhydrous)
CAS Number	10025-64-6[4]	13637-61-1[3]
PubChem CID	202253[5]	10199167[3]
EC Number	237-122-0[3]	237-122-0[3]
IUPAC Name	zinc;diperchlorate;hexahydrate [6][7]	Zinc diperchlorate[3]
Molecular Formula	$Zn(ClO_4)_2 \cdot 6H_2O$ [4]	$Zn(ClO_4)_2$ [3]
Molecular Weight	372.40 g/mol [4]	264.3 g/mol [1]
InChI Key	PADPILQDYPIHQQ-UHFFFAOYSA-L[6][7]	RXBXBWBHKPGHIB-UHFFFAOYSA-L[3]
Synonyms	Perchloric acid, zinc salt, hexahydrate; Zinc diperchlorate hexahydrate[6][7]	Zinc(II) perchlorate[3]

## Physicochemical and Safety Profile

Understanding the physical and chemical properties of zinc perchlorate hydrate is crucial for its proper handling, storage, and application in experimental design. It is a white, odorless, and hygroscopic crystalline solid that is highly soluble in water and lower alcohols.[1][3]

Table of Physicochemical Properties:

Property	Value	Source(s)
Appearance	White crystalline powder or chunks	[5]
Melting Point	106 °C	[3][5]
Density	2.25 g/cm <sup>3</sup>	[3][5]
Solubility	Soluble in water and low-weight alcohols	[3]

#### Safety and Handling:

Zinc perchlorate is a strong oxidizing agent and can cause fires or explosions in contact with combustible materials.[8][9] It is also corrosive and can cause severe skin burns and eye damage.[10] Therefore, stringent safety protocols must be followed during its handling and storage.

#### GHS Hazard Information:

- Hazard Statements: H272 (May intensify fire; oxidizer), H314 (Causes severe skin burns and eye damage).[10]
- Precautionary Statements: P210 (Keep away from heat), P220 (Keep/store away from clothing/combustible materials), P280 (Wear protective gloves/protective clothing/eye protection/face protection).

Always consult the latest Safety Data Sheet (SDS) before handling this compound.[8][9]

## Core Applications in Research and Development

The utility of zinc perchlorate hydrate spans various scientific disciplines, primarily driven by its potent Lewis acidity and oxidizing nature.

### Catalysis in Organic Synthesis

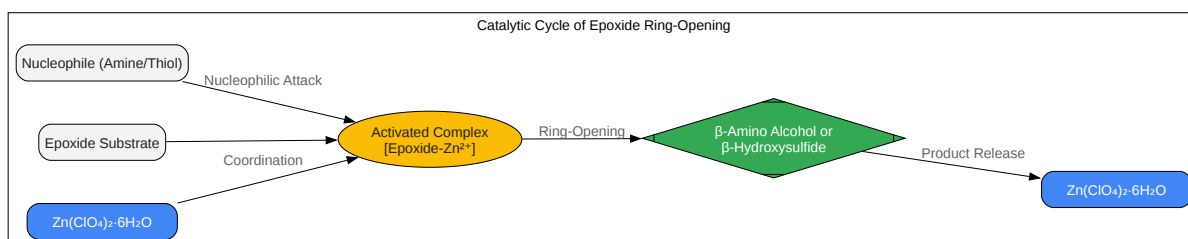
Zinc(II) perchlorate hexahydrate has emerged as a highly efficient and versatile catalyst for a wide range of organic transformations.[11][12] Its catalytic activity often surpasses other metal

perchlorates.[11]

#### Key Catalytic Applications:

- Epoxide Ring-Opening: It effectively catalyzes the ring-opening of epoxides with amines and thiols to produce  $\beta$ -amino alcohols and  $\beta$ -hydroxysulfides, respectively. These are crucial intermediates in the synthesis of pharmaceuticals like (RS)/(R)-Propranolol and (RS)/(R)/(S)-Naftopidil.[2][11]
- Acylation and Esterification: Zinc perchlorate is an excellent catalyst for the acylation of electron-deficient phenols, sterically hindered alcohols, and amines.[12][13] It also facilitates the solvent-free condensation of carboxylic acids with alcohols.[12]
- Michael Addition: It serves as an efficient catalyst for the conjugate addition of thiols to  $\alpha,\beta$ -unsaturated ketones under solvent-free conditions.[13]

The catalytic mechanism generally involves the coordination of the zinc(II) ion to an oxygen or nitrogen atom in the substrate, which enhances its electrophilicity and facilitates nucleophilic attack.



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Figure 1: Generalized catalytic cycle for zinc perchlorate-mediated epoxide ring-opening.

## Materials Science and Electrochemistry

Beyond organic synthesis, zinc perchlorate finds applications in the development of advanced materials:

- Precursor for Quantum Dots: It is used as a precursor for the synthesis of highly fluorescent ZnSe quantum dots.[12]
- Electrolyte in Batteries: Zinc perchlorate serves as an electrolyte in aqueous zinc-ion batteries.[12]
- Metal-Organic Frameworks (MOFs): It plays a role in the synthesis of MOFs, which have applications in gas storage and separation.[5]

## Experimental Protocol: Synthesis of $\beta$ -Amino Alcohols

The following is a representative protocol for the zinc perchlorate-catalyzed ring-opening of epoxides with amines, a reaction with significant implications in drug discovery.

Objective: To synthesize a  $\beta$ -amino alcohol from an epoxide and an amine using zinc perchlorate hexahydrate as a catalyst under solvent-free conditions.

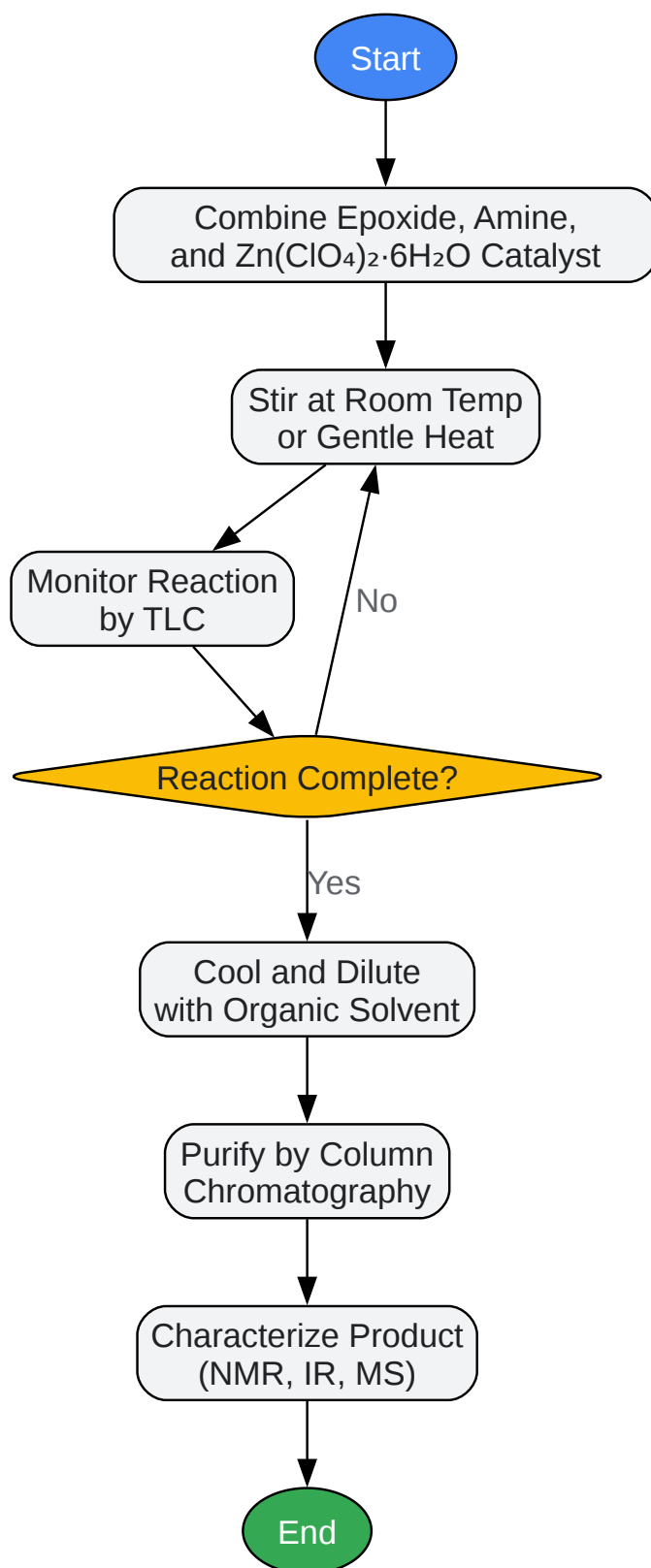
Materials:

- Zinc perchlorate hexahydrate ( $\text{Zn}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$ )[4]
- Epoxide (e.g., styrene oxide)
- Amine (e.g., aniline)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or oil bath

- Thin-layer chromatography (TLC) plate and developing chamber
- Ethyl acetate and hexane (for TLC and column chromatography)
- Silica gel for column chromatography

Procedure:

- To a clean, dry round-bottom flask, add the epoxide (1 mmol) and the amine (1 mmol).
- Add a catalytic amount of zinc perchlorate hexahydrate (e.g., 1-5 mol%).
- Place the magnetic stir bar in the flask and stir the mixture at room temperature or with gentle heating (e.g., 50-60 °C).
- Monitor the progress of the reaction by TLC. A typical mobile phase would be a mixture of ethyl acetate and hexane.
- Upon completion of the reaction (disappearance of starting materials), allow the mixture to cool to room temperature.
- Dilute the reaction mixture with an appropriate organic solvent (e.g., ethyl acetate).
- Purify the product by column chromatography on silica gel using a gradient of ethyl acetate in hexane as the eluent.
- Collect the fractions containing the desired product and evaporate the solvent under reduced pressure to obtain the pure  $\beta$ -amino alcohol.
- Characterize the product using appropriate analytical techniques (e.g., NMR, IR, Mass Spectrometry).



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Figure 2: Experimental workflow for the synthesis of  $\beta$ -amino alcohols.

## Conclusion

Zinc perchlorate hydrate, particularly the hexahydrate form, is a chemical of significant interest to the scientific community. Its well-defined chemical identity, coupled with its potent catalytic and oxidizing properties, makes it an invaluable tool in both academic research and industrial applications. This guide has provided a comprehensive overview of its core characteristics, applications, and a practical experimental protocol. As with any powerful reagent, a thorough understanding of its properties and adherence to strict safety measures are essential for its successful and safe utilization.

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- To cite this document: BenchChem. [Zinc Perchlorate Hydrate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b156636/docs#zinc-perchlorate-hydrate-a-comprehensive-technical-guide-for-researchers\]](https://www.benchchem.com/product/b156636/docs#zinc-perchlorate-hydrate-a-comprehensive-technical-guide-for-researchers)

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